

Dibutyl Ether: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dibutyl ether*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **dibutyl ether**. The information is curated for researchers, scientists, and professionals in drug development who utilize this versatile solvent in their work. This document summarizes key quantitative data in accessible tables, outlines detailed experimental protocols for property determination, and includes visualizations to illustrate the relationships between its characteristics.

Core Physical and Chemical Properties

Dibutyl ether, also known as n-butyl ether or 1-butoxybutane, is a colorless, flammable liquid with a characteristic ethereal odor.^{[1][2]} Its chemical formula is $C_8H_{18}O$, and it has a molecular weight of approximately 130.23 g/mol.^{[2][3]} This ether is less dense than water and exhibits low solubility in aqueous solutions, but is miscible with many organic solvents such as acetone, making it a valuable solvent in various chemical reactions and extraction processes.^{[1][3]}

Physical Properties

The physical characteristics of **dibutyl ether** are critical for its application as a solvent and reaction medium. Key physical properties are summarized in the table below.

Property	Value	Units	Conditions
Molecular Formula	C ₈ H ₁₈ O	-	-
Molecular Weight	130.23	g/mol	-
Appearance	Colorless liquid	-	Standard Temperature and Pressure
Odor	Mild, ethereal, fruity	-	-
Density	0.764	g/mL	at 25 °C
Boiling Point	142-143	°C	at 1 atm
Melting Point	-98	°C	-
Flash Point	25	°C	Closed Cup[3]
Vapor Pressure	4.8	mmHg	at 20 °C
Refractive Index	1.399	-	at 20 °C (n _D)
Solubility in Water	0.113	g/L	at 20 °C

Chemical Properties and Reactivity

Dibutyl ether is a relatively stable compound under normal conditions.[4] It is generally resistant to oxidation, reduction, and bases.[1] However, it can be cleaved by strong acids such as hydroiodic acid (HI) and hydrobromic acid (HBr).[1] One of the most significant chemical properties of **dibutyl ether**, and ethers in general, is its tendency to form explosive peroxides upon exposure to air and light.[4][5] This necessitates careful handling and storage, often with the addition of a stabilizer like butylated hydroxytoluene (BHT).

The chemical reactivity and key incompatibilities are summarized in the table below.

Property	Description
Stability	Stable at room temperature and pressure.[4]
Reactivity with Acids	Cleaved by strong acids like HI and HBr.[1]
Peroxide Formation	Forms explosive peroxides in the presence of oxygen, especially when exposed to light.[4][5]
Incompatibilities	Strong oxidizing agents, strong acids.[4]

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **dibutyl ether**, as well as a procedure for its synthesis.

Synthesis of Dibutyl Ether from 1-Butanol

Dibutyl ether can be synthesized via the acid-catalyzed dehydration of 1-butanol.[3][6]

Materials:

- 1-Butanol
- Concentrated sulfuric acid (or an alternative acid catalyst like p-toluenesulfonic acid for a greener approach)[7]
- 5% Sodium hydroxide solution
- Saturated calcium chloride solution
- Anhydrous calcium chloride
- Boiling chips

Apparatus:

- 250 mL three-necked round-bottom flask
- Heating mantle

- Dean-Stark trap or a similar water separator
- Condenser
- Thermometer
- Separatory funnel
- Distillation apparatus

Procedure:

- In the 250 mL three-necked flask, combine 31 mL of 1-butanol and carefully add 4.5 mL of concentrated sulfuric acid in portions, with vigorous shaking after each addition.^[6]
- Add a few boiling chips to the mixture.
- Assemble the flask with the water separator and condenser. Place a thermometer in the side neck, ensuring the bulb is below the liquid surface.^[6]
- Heat the mixture to maintain a steady reflux. The reaction temperature should be controlled, typically around 135-140°C.
- Water will be collected in the separator as the reaction proceeds. Continue the reaction until water is no longer produced.
- Allow the reaction mixture to cool.
- Transfer the crude product to a separatory funnel and wash it sequentially with 5% sodium hydroxide solution and saturated calcium chloride solution to remove unreacted acid and alcohol.
- Dry the organic layer over anhydrous calcium chloride for at least 30 minutes.^[6]
- Decant the dried liquid into a distillation flask and perform a simple distillation, collecting the fraction that boils between 140-144°C.^[6]

Determination of Flash Point (Closed-Cup Method)

The flash point is determined using a standardized closed-cup apparatus, such as the Pensky-Martens tester, following a procedure like ASTM D93.[8]

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Thermometer

Procedure:

- Fill the test cup of the apparatus with the **dibutyl ether** sample to the specified level.
- Place the lid on the cup, ensuring a proper seal.
- Begin heating the sample at a slow, constant rate.
- As the temperature approaches the expected flash point, apply a test flame at regular temperature intervals by opening the shutter of the apparatus.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.[8]
- Record the temperature at which the flash occurs.

Determination of Density

The density of **dibutyl ether** can be determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a specific volume glass flask)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25°C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the outside of the pycnometer, and weigh it.
- Empty and dry the pycnometer, then fill it with **dibutyl ether**.
- Repeat the thermal equilibration and weighing process as with water.
- Calculate the density of **dibutyl ether** using the masses of the empty pycnometer, the pycnometer filled with water, and the pycnometer filled with **dibutyl ether**, and the known density of water at the measurement temperature.

Determination of Solubility in Water

A simple qualitative and semi-quantitative solubility test can be performed as follows.

Materials:

- **Dibutyl ether**
- Distilled water
- Test tubes
- Pipettes

Procedure:

- In a test tube, place a known volume (e.g., 1 mL) of distilled water.
- Add a small, measured amount of **dibutyl ether** (e.g., 0.1 mL) to the test tube.
- Vigorously shake the test tube for about 30 seconds.

- Allow the mixture to stand and observe if two distinct layers form or if the **dibutyl ether** dissolves.
- If it dissolves, continue adding small, measured increments of **dibutyl ether** until a separate phase appears, to determine the approximate solubility limit.

Detection of Peroxides

The presence of peroxides in **dibutyl ether** can be detected using several methods, with commercial test strips being a common and convenient option.^[9]^[10]

Materials:

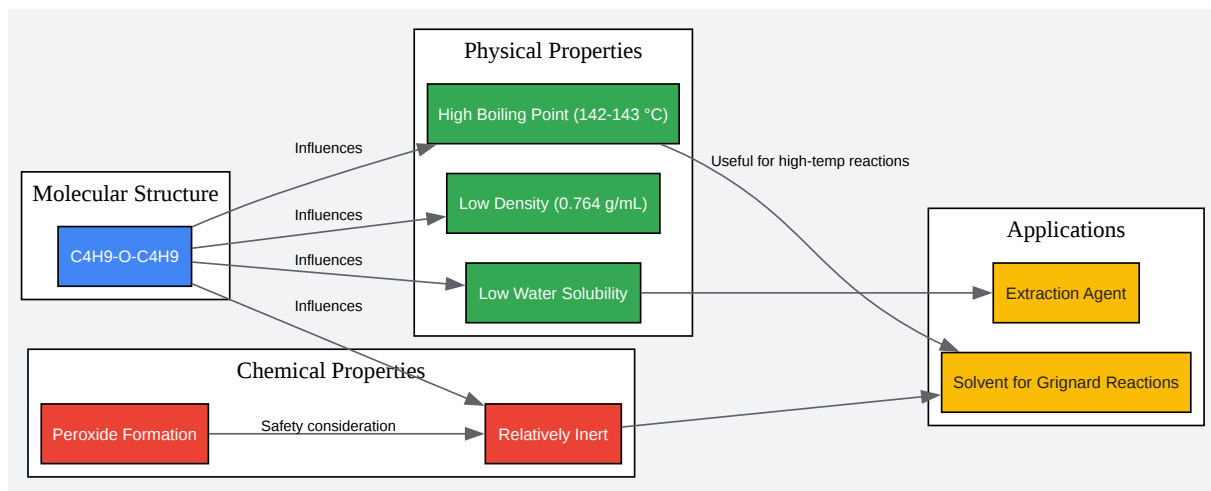
- **Dibutyl ether** sample
- Peroxide test strips (e.g., EMQuant®)

Procedure:

- Dip the test strip into the **dibutyl ether** sample for approximately 1 second.^[10]
- Remove the strip and allow the solvent to evaporate.
- Moisten the reaction zone of the strip, for example, by breathing on it or briefly dipping it in distilled water.^[10]
- Compare the color of the test strip to the color scale provided with the kit to determine the concentration of peroxides in parts per million (ppm).

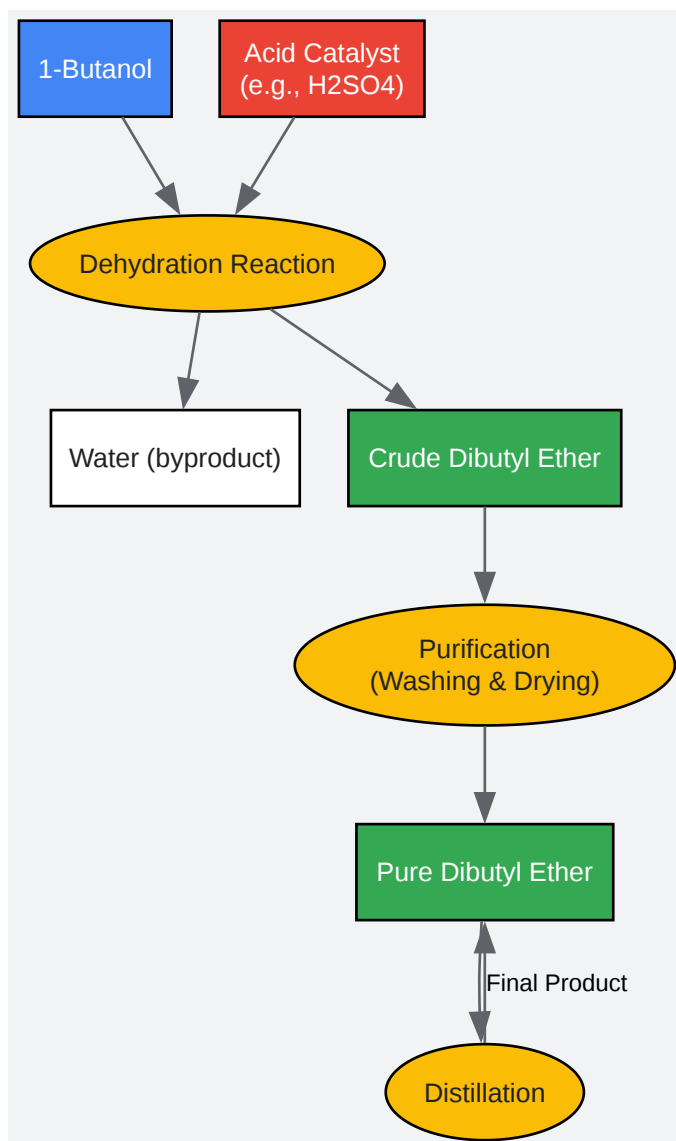
Visualizations

The following diagrams illustrate key conceptual relationships regarding the properties and synthesis of **dibutyl ether**.



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Caption: Relationship between **Dibutyl Ether**'s structure and its properties.



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Caption: Workflow for the synthesis of **Dibutyl Ether**.

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References

- 1. ttslaboratuvar.com [ttslaboratuvar.com]

- 2. Butyl ether | C₈H₁₈O | CID 8909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dibutyl ether - Wikipedia [en.wikipedia.org]
- 4. Page loading... [guidechem.com]
- 5. Dibutyl ether CAS#: 142-96-1 [m.chemicalbook.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. sciepub.com [sciepub.com]
- 8. Closed Cup Flash Point Test Method: An Overview - zeal [zealstruments.com]
- 9. www1.wellesley.edu [www1.wellesley.edu]
- 10. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
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